

Essential Safety and Disposal Guide for 5'-Phosphoguanylyl-(3',5')-guanosine

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Compound of Interest

Compound Name: 5'-Phosphoguanylyl-(3',5')-guanosine

Cat. No.: B15141979

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For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety, handling, and disposal information for **5'-Phosphoguanylyl-(3',5')-guanosine**, also known as pGpG. Adherence to these guidelines is essential for ensuring laboratory safety and proper environmental stewardship.

Immediate Safety and Handling Precautions

While specific hazard data for **5'-Phosphoguanylyl-(3',5')-guanosine** is limited, it is prudent to handle it as a potentially hazardous substance. General safe laboratory practices for handling nucleotide analogs should always be followed.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side shields or goggles.
- Hand Protection: Use compatible chemical-resistant gloves.
- Body Protection: Wear a lab coat.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any dust or aerosols.

Hygiene Measures:

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in laboratory areas.
- Wash hands thoroughly after handling.

Spill and Exposure Procedures

In Case of a Spill:

- Evacuate the immediate area.
- Wear appropriate PPE as listed above.
- For a dry spill, carefully sweep or vacuum the material, avoiding dust generation. Place it into a sealed, labeled container for disposal.
- For a liquid spill, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a sealed, labeled container for disposal.
- Clean the spill area with a suitable decontamination solution and then wipe dry.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek medical attention.

Proper Disposal Procedures

Dispose of **5'-Phosphoguanylyl-(3',5')-guanosine** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. As a nucleotide analog, it should be treated as chemical waste.

Step-by-Step Disposal Guide:

- Segregation:
 - Separate waste containing **5'-Phosphoguanylyl-(3',5')-guanosine** from other laboratory waste streams.
 - Distinguish between solid and liquid waste.
- Containment:
 - Solid Waste: Place powders, contaminated labware (e.g., pipette tips, microfuge tubes), and spill cleanup materials into a clearly labeled, sealed, and durable waste container.
 - Liquid Waste: Collect solutions containing **5'-Phosphoguanylyl-(3',5')-guanosine** in a compatible, leak-proof, and clearly labeled waste container.
- Labeling:
 - Clearly label all waste containers with "Hazardous Waste" or "Chemical Waste" as appropriate for your institution.
 - Include the full chemical name: "**5'-Phosphoguanylyl-(3',5')-guanosine**".
 - Indicate the approximate concentration and quantity.
- Storage:
 - Store waste containers in a designated, secure, and well-ventilated area, away from incompatible materials, until they are collected for disposal.
- Disposal:

- Arrange for disposal through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal company.
- Do not dispose of **5'-Phosphoguanylyl-(3',5')-guanosine** down the drain or in the regular trash.

Quantitative Data

The following table summarizes key quantitative data for **5'-Phosphoguanylyl-(3',5')-guanosine**.

Property	Value	Reference
Chemical Formula	C ₂₀ H ₂₆ N ₁₀ O ₁₅ P ₂	[1]
Molecular Weight	708.4 g/mol	[1][2]
Monoisotopic Mass	708.10543416 Da	[1]
CAS Number	33008-99-0	[1][2]
Storage Temperature	2-8 °C	[2]
Purity	Typically ≥98%	[2]

Experimental Protocol: Quantification of c-di-GMP and its Metabolites

5'-Phosphoguanylyl-(3',5')-guanosine (pGpG) is a key intermediate in the enzymatic degradation of the bacterial second messenger cyclic di-GMP (c-di-GMP)[3]. The following protocol outlines a general method for the extraction and quantification of c-di-GMP and its metabolites, including pGpG, from bacterial cells using High-Performance Liquid Chromatography (HPLC).

I. Extraction of Nucleotides[4]

- Grow bacterial cells to the desired optical density under specific experimental conditions.

- Harvest a volume of culture equivalent to a standardized cell mass (e.g., 1 ml at an OD₆₀₀ of 1.8).
- Centrifuge the harvested cells at 16,000 x g for 2 minutes at 4°C. Discard the supernatant.
- Wash the cell pellet twice with ice-cold phosphate-buffered saline (PBS).
- Resuspend the final pellet in 100 µl of ice-cold PBS and heat at 100°C for 5 minutes to lyse the cells and denature proteins.
- Add 186 µl of ice-cold 100% ethanol (to a final concentration of 65%) and vortex for 15 seconds to precipitate macromolecules.
- Centrifuge at 16,000 x g for 10 minutes at 4°C.
- Carefully transfer the supernatant, which contains the nucleotides, to a new microfuge tube.
- Dry the nucleotide extract using a vacuum concentrator (e.g., SpeedVac).
- Store the dried extract at -80°C until analysis.

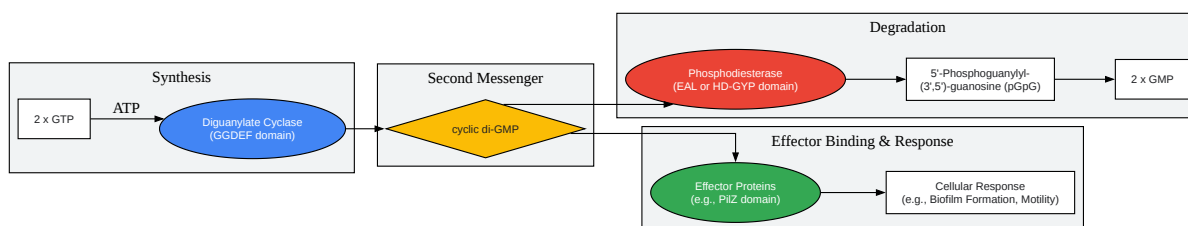
II. Quantification by HPLC^[4]

- Resuspend the dried nucleotide extract in a known volume of HPLC-grade water (e.g., 100-200 µl).
- Prepare a standard curve using known concentrations of **5'-Phosphoguananylyl-(3',5')-guanosine** and other relevant nucleotides.
- Inject the resuspended sample and standards onto a reverse-phase C18 HPLC column (e.g., 2.1 x 40 mm, 5 µm).
- Perform elution using a gradient of two mobile phases, such as:
 - Solvent A: Ammonium acetate in water.
 - Solvent B: Methanol.

- A typical gradient might be: 1% B for 9 min, ramp to 15% B over 5 min, ramp to 25% B over 5 min, ramp to 90% B over 7 min, and then return to 1% B to re-equilibrate the column.[4]
- Detect the eluting nucleotides using a UV detector set to 253 nm.
- Identify and quantify the **5'-Phosphoguanylyl-(3',5')-guanosine** peak in the sample by comparing its retention time and peak area to the standard curve.
- Normalize the quantified amount to the initial cell mass, often determined by measuring the total protein content of the cell pellet from the extraction.

Visualizations

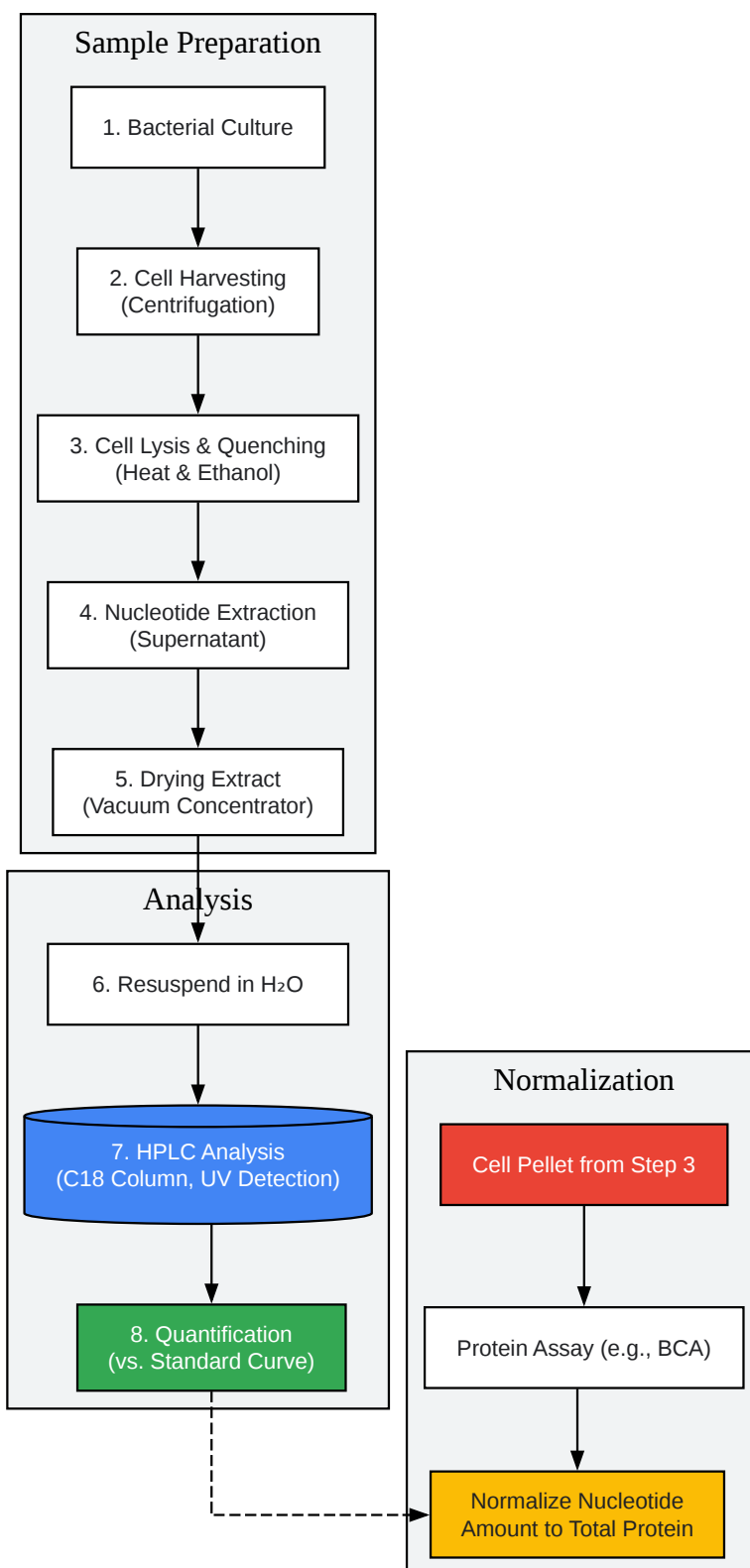
Signaling Pathway



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Caption: The c-di-GMP signaling pathway, from synthesis to degradation and effector binding.

Experimental Workflow



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Caption: Workflow for the extraction and quantification of pGpG from bacterial cells.

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